

Application Notes and Protocols for Nanoparticle Synthesis Using Myristyltriphenylphosphonium Bromide

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Compound of Interest

Compound Name:	Triphenyl(tetradecyl)phosphonium Bromide
CAS No.:	25791-20-2
Cat. No.:	B1227683

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Myristyltriphenylphosphonium bromide (MTPB) is a cationic surfactant that possesses a unique combination of a long hydrophobic alkyl chain (myristyl group) and a lipophilic triphenylphosphonium (TPP) cation. The TPP moiety is well-established as a mitochondria-targeting group due to its ability to accumulate within the mitochondrial matrix, driven by the large negative mitochondrial membrane potential. This property makes MTPB a compelling molecule for the development of advanced drug delivery systems, particularly for therapies targeting mitochondrial dysfunction, a hallmark of numerous diseases including cancer, neurodegenerative disorders, and metabolic syndromes.

These application notes provide detailed protocols for the synthesis and functionalization of nanoparticles using Myristyltriphenylphosphonium bromide. Three primary approaches are detailed:

- **Direct Synthesis of MTPB-Stabilized Gold Nanoparticles:** A bottom-up approach where MTPB acts as a capping and stabilizing agent during the formation of gold nanoparticles.
- **Surface Functionalization of Pre-formed Nanoparticles with MTPB:** A post-synthesis modification method to attach MTPB to the surface of existing nanoparticles.
- **Formulation of MTPB-Containing Lipid Nanoparticles (LNPs):** Incorporation of MTPB into lipid-based nanocarriers for targeted drug delivery.

Data Presentation

The following tables summarize representative quantitative data for nanoparticles synthesized with and without Myristyltriphenylphosphonium bromide. The expected changes in hydrodynamic diameter, polydispersity index (PDI), and zeta potential are highlighted.

Table 1: Physicochemical Properties of MTPB-Stabilized Gold Nanoparticles

Nanoparticle Type	Hydrodynamic Diameter (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)
Citrate-Stabilized AuNPs (Control)	15.2 ± 1.5	0.21 ± 0.03	-35.8 ± 4.2
MTPB-Stabilized AuNPs	25.8 ± 2.1	0.18 ± 0.02	+45.3 ± 3.8

Table 2: Physicochemical Properties of MTPB-Functionalized Nanoparticles

Nanoparticle Type	Hydrodynamic Diameter (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)
Carboxyl-Terminated PLGA NPs (Bare)	150.4 ± 8.2	0.15 ± 0.04	-28.4 ± 3.1
MTPB-Functionalized PLGA NPs	162.7 ± 9.5	0.17 ± 0.03	+38.9 ± 4.5

Table 3: Physicochemical Properties of MTPB-Containing Lipid Nanoparticles

LNP Formulation	Hydrodynamic Diameter (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)
Standard LNP (Control)	85.3 ± 5.1	0.12 ± 0.02	-5.2 ± 1.8
MTPB-Containing LNP	92.6 ± 6.3	0.14 ± 0.03	+32.1 ± 2.9

Experimental Protocols

Protocol 1: Direct Synthesis of MTPB-Stabilized Gold Nanoparticles (AuNPs)

This protocol describes the synthesis of gold nanoparticles where MTPB is used as a stabilizing and capping agent, analogous to the role of surfactants like cetyltrimethylammonium bromide (CTAB).

Materials:

- Tetrachloroauric(III) acid trihydrate ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$)
- Myristyltriphenylphosphonium bromide (MTPB)
- Sodium borohydride (NaBH_4)
- Deionized (DI) water (18.2 MΩ·cm)

Procedure:

- Preparation of Stock Solutions:
 - Prepare a 10 mM stock solution of HAuCl_4 in DI water.
 - Prepare a 100 mM stock solution of MTPB in DI water.
 - Prepare a fresh 100 mM stock solution of NaBH_4 in ice-cold DI water immediately before use.

- Synthesis Reaction:
 - In a clean glass flask, add 10 mL of the 100 mM MTPB stock solution to 89 mL of DI water.
 - Stir the solution vigorously at room temperature for 15 minutes.
 - To this solution, add 1 mL of the 10 mM HAuCl₄ stock solution and continue stirring.
 - Rapidly inject 1 mL of the freshly prepared, ice-cold 100 mM NaBH₄ solution into the flask under vigorous stirring.
 - The solution should quickly change color to a ruby red, indicating the formation of gold nanoparticles.
 - Allow the reaction to proceed for 2 hours at room temperature with continuous stirring to ensure stabilization.
- Purification:
 - Centrifuge the synthesized AuNP solution at 12,000 x g for 30 minutes to pellet the nanoparticles.
 - Carefully remove the supernatant, which contains excess reagents.
 - Resuspend the nanoparticle pellet in 10 mL of DI water by sonication for 5 minutes.
 - Repeat the centrifugation and resuspension steps two more times to ensure the removal of unreacted precursors.
- Characterization and Storage:
 - Resuspend the final purified pellet in a suitable buffer (e.g., phosphate-buffered saline, PBS) or DI water.
 - Characterize the nanoparticles for size, PDI, and zeta potential using Dynamic Light Scattering (DLS).

- Confirm the formation and morphology of AuNPs using UV-Vis spectroscopy (expecting a surface plasmon resonance peak around 520-530 nm) and Transmission Electron Microscopy (TEM).
- Store the MTPB-stabilized AuNPs at 4°C.

Protocol 2: Surface Functionalization of Pre-formed Nanoparticles with MTPB

This protocol details the conjugation of MTPB to pre-synthesized nanoparticles possessing surface carboxyl groups (e.g., poly(lactic-co-glycolic acid) - PLGA nanoparticles) via electrostatic interactions.

Materials:

- Carboxyl-terminated nanoparticles (e.g., PLGA-COOH)
- Myristyltriphenylphosphonium bromide (MTPB)
- Deionized (DI) water

Procedure:

- Nanoparticle Dispersion:
 - Disperse the carboxyl-terminated nanoparticles in DI water to a final concentration of 1 mg/mL.
 - Sonicate the dispersion for 10 minutes to ensure homogeneity.
- MTPB Addition:
 - Prepare a 10 mg/mL solution of MTPB in DI water.
 - To the nanoparticle dispersion, add the MTPB solution dropwise while stirring. A typical starting ratio is 1:1 by weight (nanoparticles to MTPB), which can be optimized.
- Incubation:

- Allow the mixture to stir at room temperature for 4-6 hours to facilitate the electrostatic interaction between the negatively charged carboxyl groups on the nanoparticle surface and the positively charged TPP head of MTPB.
- Purification:
 - Centrifuge the mixture at a speed sufficient to pellet the nanoparticles (e.g., 15,000 x g for 30 minutes for polymeric nanoparticles).
 - Discard the supernatant containing excess MTPB.
 - Resuspend the pellet in DI water.
 - Repeat the washing step twice to ensure complete removal of unbound MTPB.
- Characterization and Storage:
 - Resuspend the final MTPB-functionalized nanoparticles in the desired buffer.
 - Characterize the nanoparticles for changes in size and zeta potential using DLS to confirm successful surface modification.
 - Store the functionalized nanoparticles at 4°C.

Protocol 3: Formulation of MTPB-Containing Lipid Nanoparticles (LNPs)

This protocol describes the incorporation of MTPB into a lipid nanoparticle formulation using a microfluidic mixing method for applications such as mRNA or small molecule drug delivery.

Materials:

- Ionizable lipid (e.g., SM-102)
- Phospholipid (e.g., DOPE)
- Cholesterol

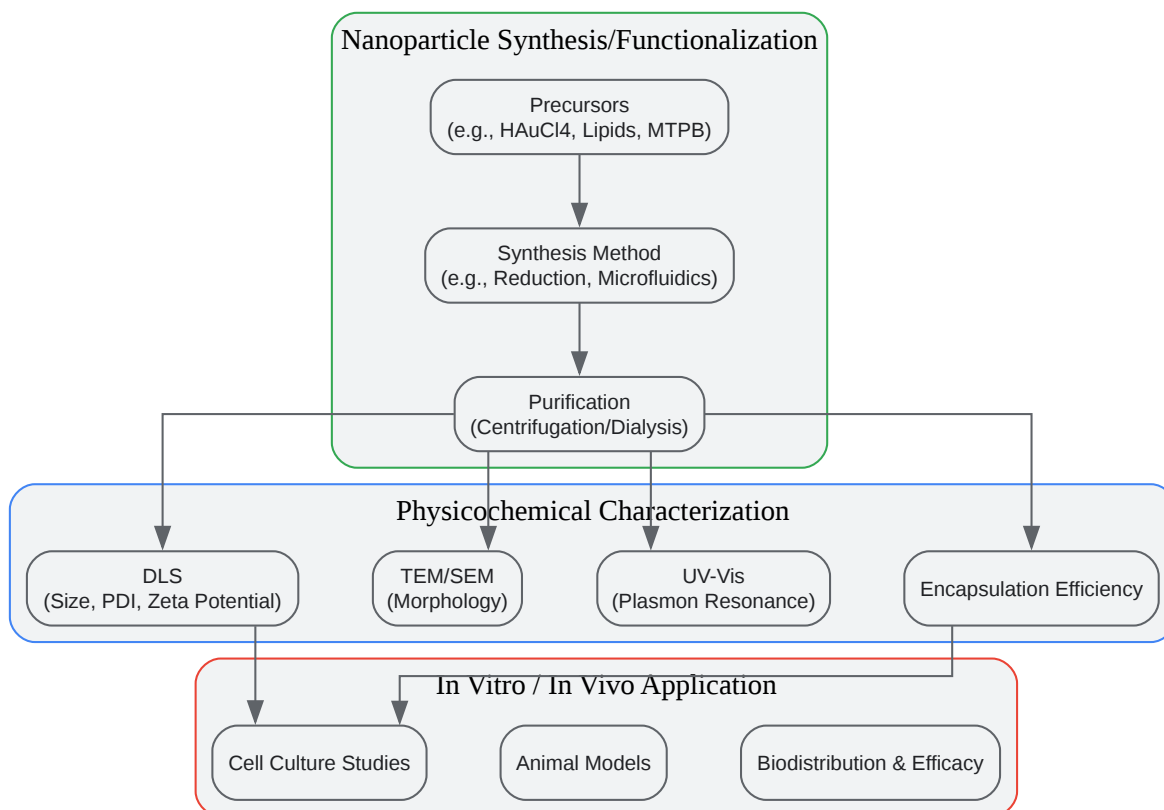
- PEG-lipid (e.g., C14-PEG-2000)
- Myristyltriphenylphosphonium bromide (MTPB)
- Ethanol (200 proof)
- Aqueous buffer (e.g., citrate buffer, pH 4.0)
- Cargo (e.g., mRNA, siRNA, or a small molecule drug)
- Dialysis cassettes (10 kDa MWCO)
- Microfluidic mixing device

Procedure:

- Preparation of Lipid-Ethanol Phase:
 - In a sterile glass vial, dissolve the ionizable lipid, phospholipid, cholesterol, PEG-lipid, and MTPB in ethanol. A representative molar ratio could be 45:10:40:2:3 (Ionizable lipid:DOPE:Cholesterol:PEG-lipid:MTPB).
 - Vortex thoroughly to ensure complete dissolution.
- Preparation of Aqueous Phase:
 - Dissolve the cargo (e.g., mRNA) in the aqueous buffer (e.g., citrate buffer, pH 4.0).
- Microfluidic Mixing:
 - Set up the microfluidic mixing device according to the manufacturer's instructions.
 - Load the lipid-ethanol phase into one syringe and the aqueous phase into another.
 - Pump the two phases through the microfluidic chip at a defined flow rate ratio (e.g., 3:1 aqueous to organic phase). The rapid mixing will induce the self-assembly of the LNPs, encapsulating the cargo.
- Purification and Buffer Exchange:

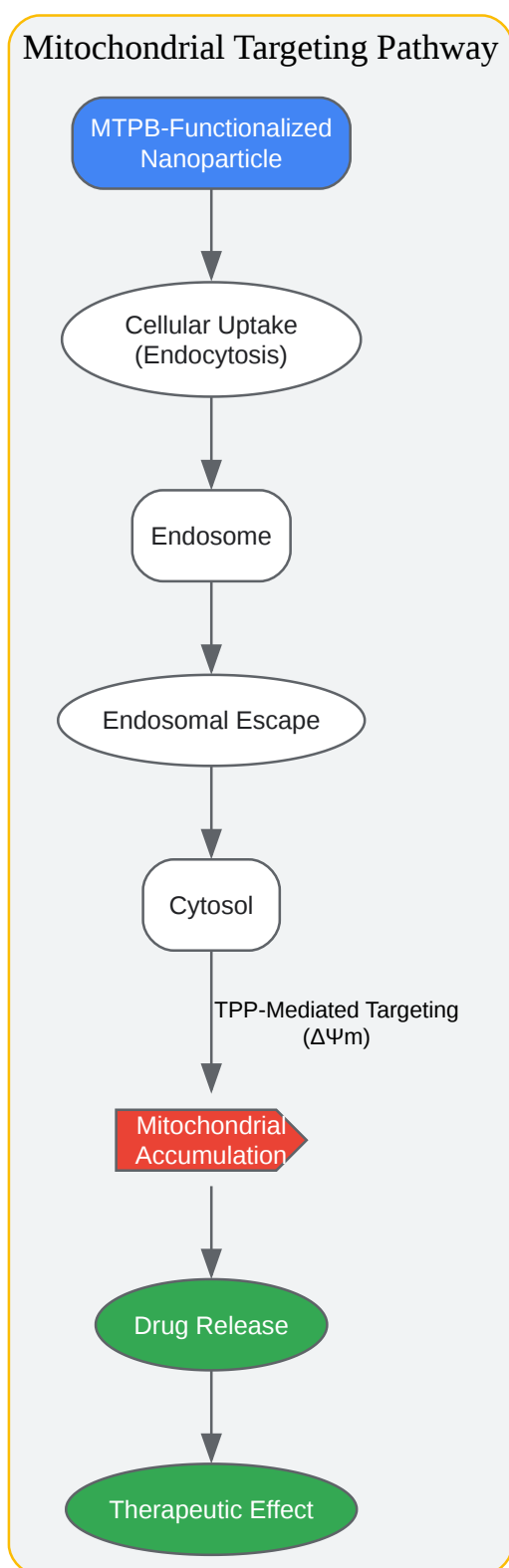
- Collect the LNP solution from the outlet of the microfluidic chip.
- Transfer the LNP solution to a dialysis cassette.
- Perform dialysis against a suitable storage buffer (e.g., PBS, pH 7.4) for at least 18 hours at 4°C, with at least two buffer changes. This step removes the ethanol and neutralizes the ionizable lipid.
- Characterization and Storage:
 - After dialysis, recover the purified LNP formulation.
 - Characterize the LNPs for size, PDI, zeta potential, and encapsulation efficiency.
 - Sterile-filter the final formulation through a 0.22 µm filter.
 - Store the MTPB-containing LNPs at 4°C.

Visualizations



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Caption: Experimental workflow for synthesis and evaluation.



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Caption: Mitochondrial targeting by MTPB nanoparticles.

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